

Personal protective equipment for handling 3,3-Dimethyl-5-nitroindolin-2-one

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Compound of Interest

Compound Name: 3,3-Dimethyl-5-nitroindolin-2-one

Cat. No.: B184323

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Essential Safety and Handling Guide for 3,3-Dimethyl-5-nitroindolin-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3,3-Dimethyl-5-nitroindolin-2-one** (CAS No. 100511-00-0). Adherence to these procedures is paramount to ensure personal safety and regulatory compliance in the laboratory.

Hazard Summary and Personal Protective Equipment (PPE)

3,3-Dimethyl-5-nitroindolin-2-one is a chemical compound that poses significant health risks. It is classified as harmful if swallowed, toxic in contact with skin, and causes serious eye irritation. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Hazard Category	GHS Hazard Statement	Recommended Personal Protective Equipment (PPE)
Oral Toxicity	H302: Harmful if swallowed	Standard laboratory PPE. Do not eat, drink, or smoke in the handling area.
Dermal Toxicity	H311: Toxic in contact with skin	Gloves: Chemical-resistant nitrile or neoprene gloves. Inspect before use and change immediately if contaminated. Lab Coat: A fully buttoned, knee-length lab coat is required. Footwear: Closed-toe shoes must be worn.
Eye Irritation	H319: Causes serious eye irritation	Eye Protection: Chemical safety goggles are mandatory. Face Protection: For operations with a risk of splashing or dust generation, a face shield should be worn in addition to goggles.
Aquatic Toxicity	H400: Very toxic to aquatic life	Avoid release to the environment.

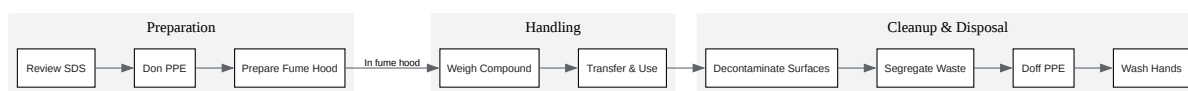
Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,3-Dimethyl-5-nitroindolin-2-one** is provided below.

Property	Value
Melting Point/Range	51 - 54 °C (124 - 129 °F)
Boiling Point/Boiling Range	253 - 254 °C (487 - 489 °F)
Partition Coefficient: n-octanol/water	log Pow: 2.14

Operational Plan: From Receipt to Disposal

A systematic approach to handling **3,3-Dimethyl-5-nitroindolin-2-one** is crucial for minimizing risk. The following workflow outlines the necessary steps for safe handling in a laboratory setting.



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Caption: Workflow for the safe handling of **3,3-Dimethyl-5-nitroindolin-2-one**.

Experimental Protocols: Step-by-Step Guidance

Preparation and Engineering Controls

- Designated Area: All handling of **3,3-Dimethyl-5-nitroindolin-2-one** should occur in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.^[1]
- Ventilation: Ensure the chemical fume hood is functioning correctly before starting any work.
- Gather Materials: Assemble all necessary equipment (e.g., spatulas, weigh boats, glassware, and waste containers) within the fume hood to avoid unnecessary movement of the compound.

Donning Personal Protective Equipment (PPE)

- Put on all required PPE as detailed in the table above.
- Ensure gloves are the correct size and are inspected for any defects before use.

Handling the Compound

- **Weighing:** To minimize the generation of airborne dust, carefully weigh the desired amount of the powdered compound on a weigh boat or paper inside the fume hood.^{[1][2]} Use anti-static weigh boats if the powder is prone to static dispersal.^[1]
- **Transfer:** Use a spatula to transfer the solid. Avoid pouring the powder directly from the bottle to prevent dust generation.^[2]
- **In Solution:** When dissolving the compound, add the solid to the solvent slowly to prevent splashing.

Post-Handling Procedures

- **Decontamination:** Thoroughly clean any contaminated surfaces and non-disposable equipment with an appropriate solvent.^[1]
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in laboratory areas.^[3]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Exposure Type	First Aid Measures
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes.[4] Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Call an ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Minor Spill	Alert people in the immediate area. Wearing appropriate PPE, confine the spill and absorb it with an inert material (e.g., vermiculite, dry sand).[5] Collect the residue in a sealed container for disposal as hazardous waste.
Major Spill	Evacuate the laboratory immediately and alert others.[5][6] If the spill is flammable, turn off all ignition sources.[5] Contact your institution's emergency response team.

Disposal Plan

The disposal of **3,3-Dimethyl-5-nitroindolin-2-one** and its containers must be managed as hazardous waste.

- Waste Segregation and Collection:
 - Solid Waste: Collect unused compound and any contaminated disposable materials (e.g., gloves, weigh boats, paper towels) in a clearly labeled, sealed container designated for

toxic solid waste.

- Liquid Waste: Collect solutions containing the compound in a labeled, sealed container for toxic organic liquid waste. Do not pour down the drain.[7]
- Container Management:
 - Ensure waste containers are made of a compatible material and are always tightly capped, except when adding waste.[8]
 - Store waste containers in a designated satellite accumulation area away from incompatible materials.[8]
- Institutional Guidelines: Follow your institution's specific guidelines for hazardous waste pickup and disposal.[9]

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